

[Lys4] Sarafotoxin S6c stability and storage conditions.

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Compound of Interest

Compound Name: [Lys4] Sarafotoxin S6c

Cat. No.: B050792

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Technical Support Center: [Lys4] Sarafotoxin S6c

This technical support center provides guidance on the stability, storage, and handling of [Lys4] Sarafotoxin S6c for researchers, scientists, and drug development professionals.

Stability Data

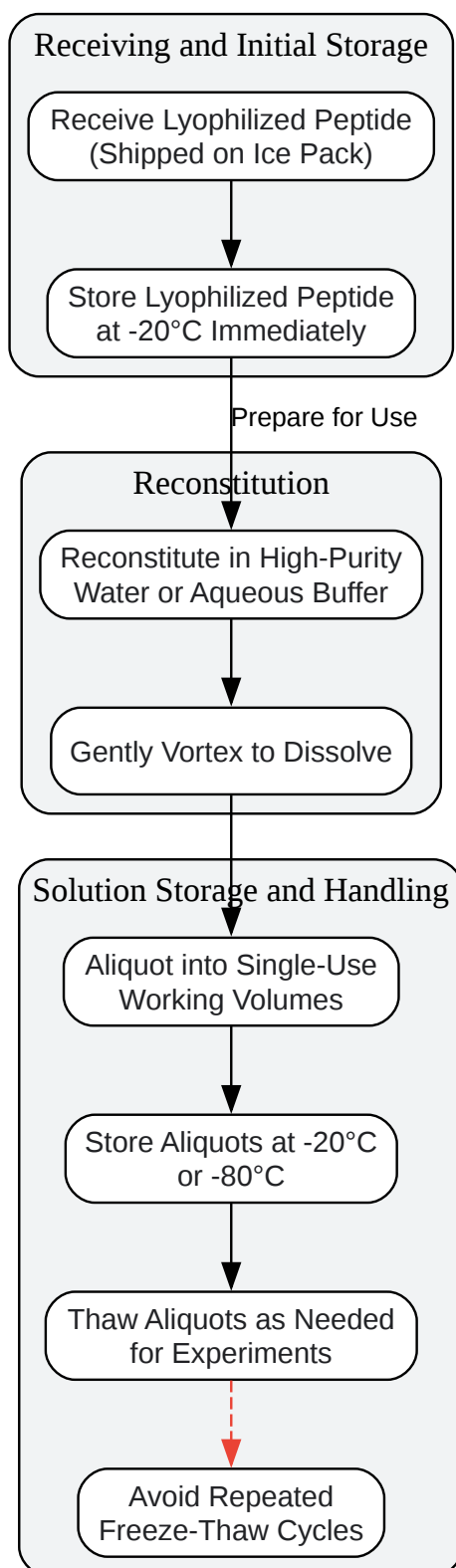
While comprehensive quantitative data on the solution stability of [Lys4] Sarafotoxin S6c is limited in publicly available literature, the stability of the lyophilized form has been reported by suppliers.

Table 1: Stability of Lyophilized [Lys4] Sarafotoxin S6c

| Parameter | Condition | Reported Stability |
|---------------------|-----------|--------------------------|
| Storage Temperature | -20°C | ≥ 2 years ^[1] |
| Shipping | Ice Pack | Not specified |

Experimental Workflow

The following diagram outlines the recommended workflow for handling and storing [Lys4] Sarafotoxin S6c to ensure its integrity throughout experimental use.



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Caption: Recommended workflow for handling and storing **[Lys4] Sarafotoxin S6c**.

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **[Lys4] Sarafotoxin S6c**.

| Question/Issue | Possible Cause(s) | Recommended Solution(s) |
|---|---|--|
| Reduced or no biological activity observed in my assay. | 1. Improper storage of lyophilized peptide. 2. Degradation of the peptide in solution. 3. Repeated freeze-thaw cycles of stock solution. 4. Incorrect final concentration. | 1. Ensure the lyophilized peptide was consistently stored at -20°C. ^[1] ^[2] 2. Prepare fresh solutions for each experiment. If storing solutions, use aliquots to minimize degradation. 3. Aliquot the stock solution after reconstitution to avoid multiple freeze-thaw cycles. 4. Verify all dilution calculations and ensure accurate pipetting. |
| Difficulty dissolving the lyophilized peptide. | 1. Use of an inappropriate solvent. 2. Peptide has formed aggregates. | 1. [Lys4] Sarafotoxin S6c is reported to be soluble in water. Use high-purity, sterile water for reconstitution. 2. Gently vortex the solution. If solubility issues persist, sonication in a water bath for a short period may help. |
| Inconsistent results between experiments. | 1. Variability in stock solution integrity. 2. Differences in experimental conditions. | 1. Use a fresh aliquot of the stock solution for each experiment. Avoid using a stock solution that has been stored for an extended period at 4°C. 2. Ensure all experimental parameters (e.g., buffer composition, pH, temperature) are consistent. |

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **[Lys4] Sarafotoxin S6c**?

A1: The lyophilized peptide should be stored at -20°C upon receipt.^{[1][2]} Under these conditions, it is reported to be stable for at least two years.^[1]

Q2: What is the recommended solvent for reconstituting **[Lys4] Sarafotoxin S6c**?

A2: High-purity water is a suitable solvent for reconstituting **[Lys4] Sarafotoxin S6c**. For specific experiments, it may be dissolved directly in an appropriate aqueous buffer.

Q3: How should I store the reconstituted **[Lys4] Sarafotoxin S6c** solution?

A3: For short-term storage (a few days), the solution can be kept at 4°C. For long-term storage, it is recommended to aliquot the reconstituted peptide into single-use volumes and store them at -20°C or -80°C.

Q4: How many times can I freeze-thaw the **[Lys4] Sarafotoxin S6c** solution?

A4: It is strongly recommended to avoid repeated freeze-thaw cycles as this can lead to peptide degradation and loss of activity. Aliquoting the stock solution into single-use vials is the best practice.

Q5: At what pH is **[Lys4] Sarafotoxin S6c** most stable in solution?

A5: While specific pH stability data for **[Lys4] Sarafotoxin S6c** is not readily available, peptides are generally most stable at a slightly acidic pH (around 5-6). It is advisable to use a buffered solution for storage if the experimental conditions allow. Avoid highly acidic or alkaline conditions for prolonged storage.

Q6: Are there any specific safety precautions I should take when handling **[Lys4] Sarafotoxin S6c**?

A6: **[Lys4] Sarafotoxin S6c** is a potent vasoconstrictor.^[3] It is important to handle it with appropriate personal protective equipment (PPE), including gloves and safety glasses. Refer to the product's Material Safety Data Sheet (MSDS) for detailed safety information.

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